

Essential Safety and Handling Protocols for ATP-13C10,15N5

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Compound of Interest

Compound Name: ATP-13C10,15N5

Cat. No.: B12397513

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For researchers, scientists, and drug development professionals, ensuring the safe and effective handling of specialized reagents like **ATP-13C10,15N5** is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal of **ATP-13C10,15N5**, a non-radioactive, stable isotope-labeled compound. Adherence to these guidelines will safeguard laboratory personnel and maintain the integrity of your experiments.

Personal Protective Equipment (PPE)

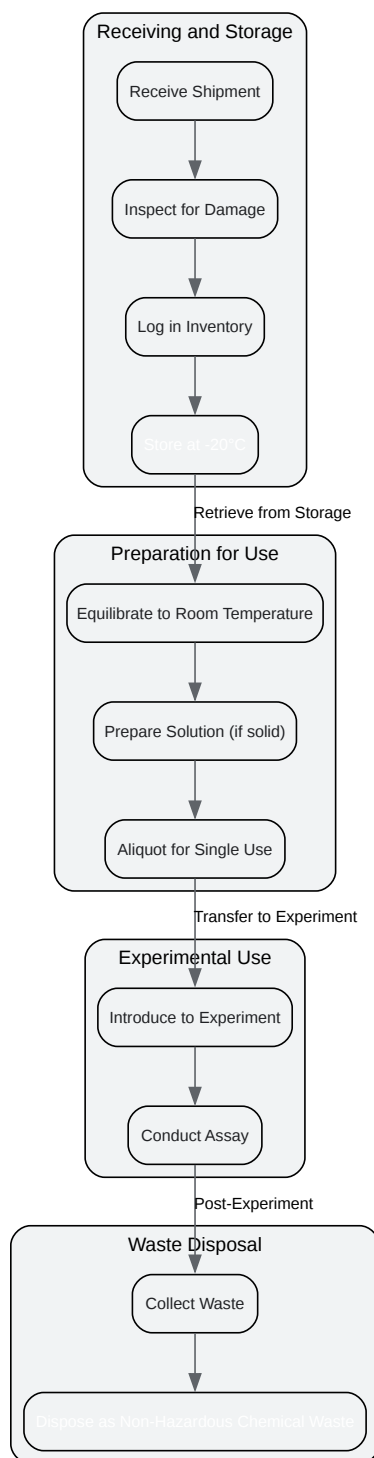
While **ATP-13C10,15N5** and similar stable isotope-labeled compounds are not classified as hazardous, standard laboratory best practices for chemical handling should always be observed. The following table summarizes the required PPE.

PPE Category	Item	Specification
Body Protection	Lab Coat	Standard laboratory coat to protect clothing and skin from potential splashes.
Eye Protection	Safety Glasses	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended to prevent contamination of the sample and protect the user from incidental contact. [1]
General Attire	Long Pants & Closed-Toe Shoes	Standard laboratory attire to protect against spills and physical hazards. [2]

Operational Plan: From Receipt to Use

A systematic workflow is critical to prevent contamination and ensure the accurate use of **ATP-13C10,15N5**. The following diagram and procedural steps outline the recommended operational plan.

Operational Workflow for ATP-13C10,15N5 Handling

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Experimental Protocols:

- Receiving and Storage:
 - Upon receipt, visually inspect the packaging for any signs of damage or leakage.
 - Verify that the product details match the order specifications.
 - Log the compound into your laboratory's chemical inventory system.
 - For long-term stability, store the compound in a freezer at -20°C, protected from light.[3]
- Preparation for Use:
 - Before use, allow the container to equilibrate to room temperature to prevent condensation, which could compromise the sample.
 - If the compound is in solid form, prepare solutions in a clean, designated area to avoid cross-contamination. Use high-purity solvents and sterile equipment.
 - To minimize freeze-thaw cycles, it is advisable to create single-use aliquots.
- Experimental Handling:
 - Always wear the recommended PPE.
 - Handle the compound in a clean environment, such as a laminar flow hood, to prevent contamination.
 - Use calibrated pipettes and sterile, disposable tips for accurate measurement and to avoid introducing impurities.

Disposal Plan

Based on available safety data for similar compounds, **ATP-13C10,15N5** is not classified as a hazardous substance.[4][5] Therefore, disposal should follow standard laboratory procedures for non-hazardous chemical waste.

Disposal Procedure:

- Waste Collection:
 - Collect all waste materials containing **ATP-13C10,15N5**, including unused solutions, contaminated pipette tips, and empty vials, in a designated, clearly labeled waste container.
- Disposal Route:
 - Dispose of the collected waste through your institution's chemical waste management program for non-hazardous materials.
 - Do not dispose of the material down the drain or in regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Always consult your local EHS guidelines for specific disposal requirements.

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